

Comprehensive Spectroscopic Characterization of 2-Nitro-4-phenylnaphthalen-1-ol

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Compound of Interest

Compound Name: 2-Nitro-4-phenylnaphthalen-1-ol

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Introduction & Structural Context[1][2][3][4][5][6][7]

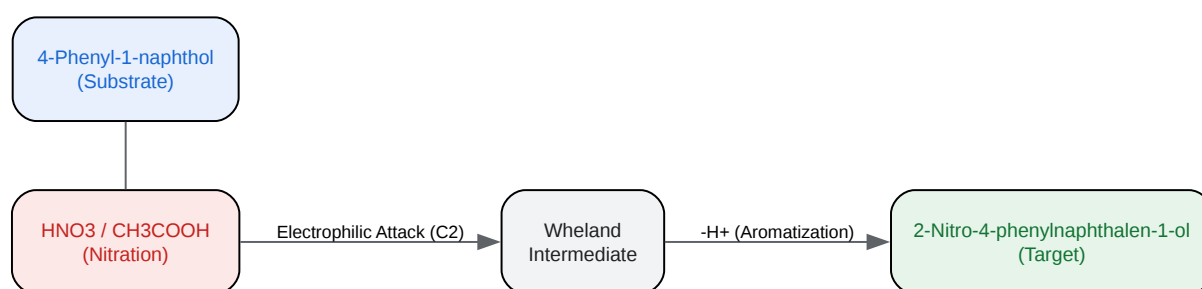
2-Nitro-4-phenylnaphthalen-1-ol is a substituted naphthalene derivative characterized by the presence of a hydroxyl group at position 1, a nitro group at position 2, and a phenyl ring at position 4.[1][2]

- CAS Number: 101727-37-1[1][3][2][4]
- Molecular Formula: $C_{16}H_{11}NO_3$ [1][5]
- Molecular Weight: 265.26 g/mol [5]
- Key Structural Feature: The Intramolecular Hydrogen Bond (IMHB).[5] The proximity of the hydroxyl group (C1-OH) and the nitro group (C2-NO₂) facilitates a strong resonance-assisted hydrogen bond (RAHB).[1] This interaction locks the conformation and significantly influences all spectroscopic signatures, particularly NMR and IR.[5]

Synthetic Origin & Regioselectivity

To interpret the spectra correctly, one must understand the compound's origin.[5] It is typically synthesized via the electrophilic aromatic nitration of 4-phenyl-1-naphthol.[1]

- Regiochemistry: The hydroxyl group at C1 is a strong ortho/para director.[5] However, the C4 position is blocked by the phenyl group.[5] Consequently, the electrophilic nitronium ion () attacks exclusively at the C2 position (ortho), yielding the 2-nitro derivative as the sole major product.[5]



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Figure 1: Synthetic pathway dictating the regiochemistry of the target compound.

Spectroscopic Data & Analysis

A. Infrared (IR) Spectroscopy

The IR spectrum is dominated by the effects of the intramolecular hydrogen bond (IMHB) and the conjugation of the phenyl ring.[5]

Functional Group	Frequency (, cm^{-1})	Intensity	Assignment & Structural Insight
O-H Stretch	3100 – 3450	Broad, Weak	Chelated Hydroxyl. Unlike free phenols (3600 cm^{-1}), this band is significantly red-shifted and broadened due to the strong O-H[1]...O=N interaction. [6][5]
C-H (Aromatic)	3030 – 3080	Weak	C-H stretching vibrations of the naphthalene and phenyl rings.[5]
NO ₂ (Asym)	1530 – 1550	Strong	Asymmetric stretching of the nitro group.[5]
NO ₂ (Sym)	1330 – 1350	Strong	Symmetric stretching of the nitro group.[5]
C=C (Aromatic)	1580 – 1620	Medium	Skeletal vibrations of the naphthalene core. [5]
C-O Stretch	1200 – 1230	Strong	Phenolic C-O stretch, often shifted due to partial double-bond character from resonance.[1][5]

Diagnostic Note: The absence of a sharp "free OH" peak above 3500 cm^{-1} in non-polar solvents (e.g., CHCl_3) confirms the integrity of the 2-nitro substitution pattern.[5]

B. ^1H NMR Spectroscopy (Proton NMR)

Solvent: CDCl_3 or DMSO-d_6 [1][5]

The ^1H NMR spectrum provides the most definitive structural proof. The molecule lacks symmetry, resulting in distinct signals for the naphthalene and phenyl protons.[5]

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Integration	Structural Interpretation
C1-OH	14.0 – 16.0	Singlet (Broad)	1H	Diagnostic Signal. The extreme downfield shift is characteristic of a proton trapped in a strong Resonance-Assisted Hydrogen Bond (RAHB) with the nitro group. [1]
H-3	8.2 – 8.5	Singlet	1H	Key Regio-marker. This proton is located between the nitro group and the phenyl ring. [1] It appears as a singlet because there are no adjacent protons on the substituted ring. [5]
H-5, H-8	8.1 – 8.4	Multiplet (d/m)	2H	The peri-protons of the naphthalene ring. [1] H-8 is deshielded by the adjacent OH/NO ₂ system;

H-5 is influenced by the phenyl ring.[\[1\]](#)

Phenyl Group	7.4 – 7.6	Multiplet	5H	The protons of the phenyl ring at C4. Typically appears as a complex multiplet overlapping with H-6/H-7 of naphthalene. [1]
H-6, H-7	7.5 – 7.7	Multiplet	2H	Remaining naphthalene protons, often overlapping with the phenyl region. [1] [5]

Critical Validation Step:

- If the synthesis failed and produced 4-phenyl-1-naphthol (starting material), the OH peak would appear at ~5.0–6.0 ppm.[\[1\]](#)
- The shift to >14.0 ppm confirms the successful introduction of the nitro group at the ortho position.

C. ¹³C NMR Spectroscopy

Solvent: CDCl₃[\[1\]](#)[\[5\]](#)

- C-1 (C-OH): ~155–160 ppm.[\[1\]](#)[\[5\]](#) Deshielded due to oxygen attachment and hydrogen bonding.[\[5\]](#)
- C-2 (C-NO₂): ~130–135 ppm.[\[1\]](#)[\[5\]](#)
- C-4 (C-Ph): ~140–145 ppm.[\[1\]](#)[\[5\]](#) Quaternary carbon linking the two aromatic systems.[\[5\]](#)

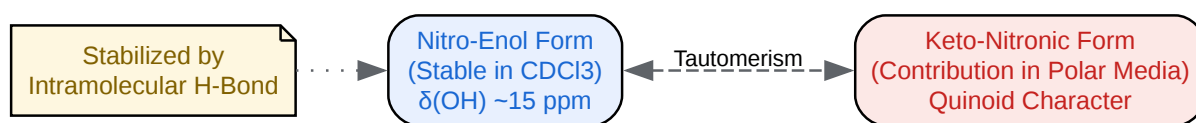
- C-3: ~120–125 ppm.[1][5]
- Phenyl & Naphthalene CH: 126–130 ppm (Cluster of peaks).[5]

D. Mass Spectrometry (MS)[1][10]

- Molecular Ion (M^+): m/z 265[1][5]
- Fragmentation Pattern:
 - $[M - OH]^+$ (m/z 248): Loss of hydroxyl radical (common in ortho-nitro phenols due to "ortho effect").[1][5]
 - $[M - NO_2]^+$ (m/z 219): Loss of the nitro group.
 - $[M - NO]^+$ (m/z 235): Rearrangement loss typical of nitroaromatics.[1]

Structural Insights: The Tautomeric Equilibrium

While predominantly existing as the nitro-enol form in the solid state and non-polar solvents, 2-nitro-1-naphthols can exhibit tautomerism or resonance contribution from a keto-nitronic acid form.[1] This is crucial for understanding its behavior in basic media or polar solvents.[5]



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Figure 2: Tautomeric equilibrium relevant to spectroscopic interpretation.

Experimental Protocols

To obtain the high-fidelity data described above, the following protocols are recommended.

Protocol A: Sample Preparation for 1H NMR

- Purity Check: Ensure the sample is dry. Residual water can exchange with the phenolic proton, broadening the diagnostic OH peak or shifting it upfield.[5]

- Solvent: Use CDCl_3 (Chloroform-d) treated with basic alumina or silver foil to remove acidity, which can affect the chemical shift.[\[5\]](#)
- Concentration: Prepare a solution of ~10 mg sample in 0.6 mL solvent.
- Acquisition:
 - Set spectral width to include 0–16 ppm (to capture the downfield OH).[\[5\]](#)
 - Number of scans (NS): 16 or 32.[\[5\]](#)
 - Relaxation delay (D1): ≥ 2 seconds to allow full relaxation of the chelated proton.[\[5\]](#)

Protocol B: UV-Vis Solvatochromism Test

This test confirms the electronic coupling between the nitro and phenyl groups.[\[1\]](#)

- Prepare a stock solution (10^{-4} M) in Dichloromethane (DCM).
- Record spectrum (300–600 nm).[\[5\]](#) Expect ~380–420 nm (Yellow/Orange).[\[5\]](#)
- Add 1 drop of 1M NaOH.
- Observation: A dramatic bathochromic shift (Red shift) to >500 nm indicates the formation of the nitronate anion, confirming the acidic nature of the phenolic proton activated by the nitro group.[\[5\]](#)

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